

Personal protective equipment for handling su4984

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Compound of Interest

Compound Name: su4984

Cat. No.: B1684538

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Essential Safety and Handling Guide for SU4984

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **SU4984**, a potent protein tyrosine kinase inhibitor. Adherence to these procedures is essential to ensure personnel safety and mitigate environmental impact. By providing comprehensive guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond the product itself.

Immediate Safety and Handling Information

SU4984 is a chemical compound that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The known hazards are outlined in the table below.

Quantitative Data Summary

Due to the specific nature of **SU4984** as a research chemical, official Occupational Exposure Limits (OELs) from bodies like OSHA may not be established. Therefore, a conservative approach based on control banding is recommended. Based on its acute oral toxicity and classification as a potent compound, **SU4984** falls into a category requiring stringent handling controls to minimize exposure.

Parameter	Value/Recommendation	Citation
CAS Number	186610-89-9	
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[1]
Occupational Exposure Band (OEB)	Category 3: 10-500 µg/m ³ (Assigned based on potency and limited toxicological data)	[2]
Recommended Personal Protective Equipment (PPE)	See details below	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory when handling **SU4984** to prevent exposure.

Eye and Face Protection

- Safety Goggles: Chemical splash goggles with side-shields are required at all times.[1]
- Face Shield: A face shield should be worn in conjunction with goggles when there is a risk of splashes or aerosol generation.

Skin Protection

- Gloves: Double gloving with nitrile gloves is recommended. Ensure gloves are rated for the solvents being used. Regularly inspect gloves for any signs of degradation or puncture and change them frequently.[3][4][5]
- Lab Coat: A dedicated lab coat, preferably a disposable or limited-use gown, must be worn. This should be removed before leaving the designated work area.
- Impervious Clothing: For larger quantities or when there is a significant risk of splashing, impervious clothing such as an apron or full-body suit should be utilized.[1]

Respiratory Protection

- Ventilation: All work with solid or powdered **SU4984** must be conducted in a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.[\[2\]](#)
- Respirator: If there is a potential for aerosolization outside of a primary engineering control, a NIOSH-approved respirator (e.g., N95 or higher) should be worn.[\[6\]](#)

Operational Plan: Step-by-Step Guidance for Handling SU4984

This section provides a detailed protocol for the preparation of a stock solution of **SU4984**, a common procedure in a research setting.

Experimental Protocol: Preparation of a 10 mM SU4984 Stock Solution in DMSO

Objective: To safely prepare a 10 mM stock solution of **SU4984** in dimethyl sulfoxide (DMSO) for use in in vitro experiments.

Materials:

- **SU4984** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance within a ventilated enclosure

Procedure:

- Preparation of the Work Area:

- Ensure the chemical fume hood is certified and functioning correctly.
- Cover the work surface with absorbent, disposable bench paper.
- Assemble all necessary materials and equipment within the fume hood.
- Donning Personal Protective Equipment (PPE):
 - Put on a disposable lab gown, safety goggles, and a face shield.
 - Don two pairs of nitrile gloves.
- Weighing the **SU4984** Powder:
 - Tare a sterile microcentrifuge tube on the analytical balance inside the ventilated enclosure.
 - Carefully weigh the desired amount of **SU4984** powder directly into the microcentrifuge tube. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.33 mg of **SU4984** (Molecular Weight: 333.38 g/mol).
 - Record the exact weight.
- Dissolving the **SU4984**:
 - Inside the fume hood, carefully add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **SU4984** powder.
 - Cap the tube securely.
 - Vortex the solution until the **SU4984** is completely dissolved. Gentle warming in a water bath may be required to aid dissolution.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C or -80°C for long-term stability, protected from light.^[7]
- Decontamination and Waste Disposal:
 - Wipe down all surfaces and equipment used with a suitable deactivating agent or 70% ethanol.
 - Dispose of all contaminated disposable items (e.g., pipette tips, microcentrifuge tubes, bench paper, gloves) in a designated hazardous waste container.
 - Remove outer gloves and dispose of them in the hazardous waste.
 - Remove the lab gown, face shield, and inner gloves, disposing of them appropriately.
 - Wash hands thoroughly with soap and water.

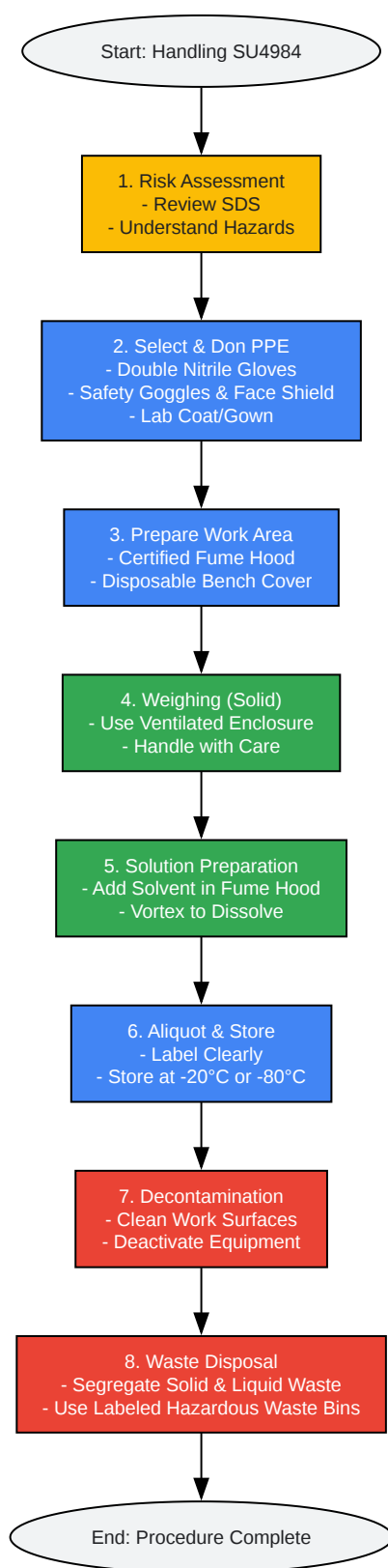
Disposal Plan

All waste generated from the handling of **SU4984** must be treated as hazardous waste.

- Solid Waste: Contaminated disposables such as gloves, bench paper, and pipette tips should be collected in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions of **SU4984** and contaminated solvents should be collected in a designated, sealed hazardous waste container for liquid chemical waste. Do not pour **SU4984** solutions down the drain, as it is very toxic to aquatic life.^[1]
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

Safe Handling Workflow Diagram

The following diagram illustrates the key steps and decision points for the safe handling of **SU4984**.



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Caption: Workflow for the safe handling of **SU4984** from preparation to disposal.

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